

# Methyl (isobutyl)carbamate synonyms and alternative names.

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## Compound of Interest

Compound Name: Methyl (isobutyl)carbamate

Cat. No.: B15211072

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## An In-depth Technical Guide to Methyl (isobutyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl (isobutyl)carbamate**, including its nomenclature, physicochemical properties, relevant experimental protocols, and its interaction with biological pathways.

## Nomenclature: Synonyms and Alternative Names

**Methyl (isobutyl)carbamate** is known by several names in scientific literature and chemical databases. A clear understanding of these synonyms is crucial for accurate identification and information retrieval.

- IUPAC Name: 2-methylpropyl N-methylcarbamate[1]
- Common Synonyms:
  - Isobutyl N-methyl carbamate[1]
  - Methyl isobutylcarbamate
- Systematic Names:

- Carbamic acid, methyl isobutyl ester[1]
- Other Identifiers:
  - SCHEMBL967607[1]
  - AKOS026732149[1]

## Physicochemical Properties

A summary of the key quantitative data for **Methyl (isobutyl)carbamate** is presented in the table below. This information is essential for its handling, characterization, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub>	[1]
Molecular Weight	131.17 g/mol	[1]
XLogP3	1.3	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Kovats Retention Index (Standard non-polar)	1021	[1]
Kovats Retention Index (Standard polar)	1525	[1]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of carbamates are critical for researchers. While specific protocols for **Methyl (isobutyl)carbamate** are not readily available in peer-reviewed literature, the following sections describe general and widely accepted methods for the synthesis and analysis of N-alkyl carbamates, which can be adapted for the target compound.

This method involves the reaction of an isocyanate with an alcohol. For the synthesis of **Methyl (isobutyl)carbamate**, this would involve the reaction of methyl isocyanate with isobutanol.

Materials:

- Methyl isocyanate
- Isobutanol
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Dry nitrogen or argon atmosphere
- Magnetic stirrer and stirring bar
- Ice bath
- Rotary evaporator

Procedure:

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and a dropping funnel under a dry nitrogen atmosphere, dissolve isobutanol (1.0 equivalent) in anhydrous diethyl ether.
- Cool the solution to 0 °C using an ice bath.
- Slowly add methyl isocyanate (1.0 equivalent), dissolved in anhydrous diethyl ether, to the stirred solution via the dropping funnel over a period of 30 minutes.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, quench the reaction by the slow addition of a small amount of saturated aqueous ammonium chloride solution.

- Separate the organic layer, and extract the aqueous layer with diethyl ether (2 x 50 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude **Methyl (isobutyl)carbamate**.
- Purify the crude product by vacuum distillation or column chromatography on silica gel.

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds like carbamates.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for polar compounds (e.g., DB-5ms, HP-5ms)
- Helium carrier gas

Sample Preparation:

- Accurately weigh and dissolve a known amount of the sample in a suitable solvent (e.g., ethyl acetate, dichloromethane) to prepare a stock solution.
- Prepare a series of calibration standards by diluting the stock solution to different concentrations.
- For complex matrices (e.g., biological samples, environmental samples), a sample extraction and clean-up procedure such as solid-phase extraction (SPE) may be necessary.

GC-MS Conditions (Typical):

- Injector Temperature: 250 °C
- Injection Mode: Splitless or split
- Oven Temperature Program:

- Initial temperature: 60 °C, hold for 1 minute
- Ramp: 10 °C/min to 280 °C
- Final hold: 5 minutes at 280 °C
- Carrier Gas Flow Rate: 1.0 mL/min (constant flow)
- MS Ion Source Temperature: 230 °C
- MS Quadrupole Temperature: 150 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 40-400

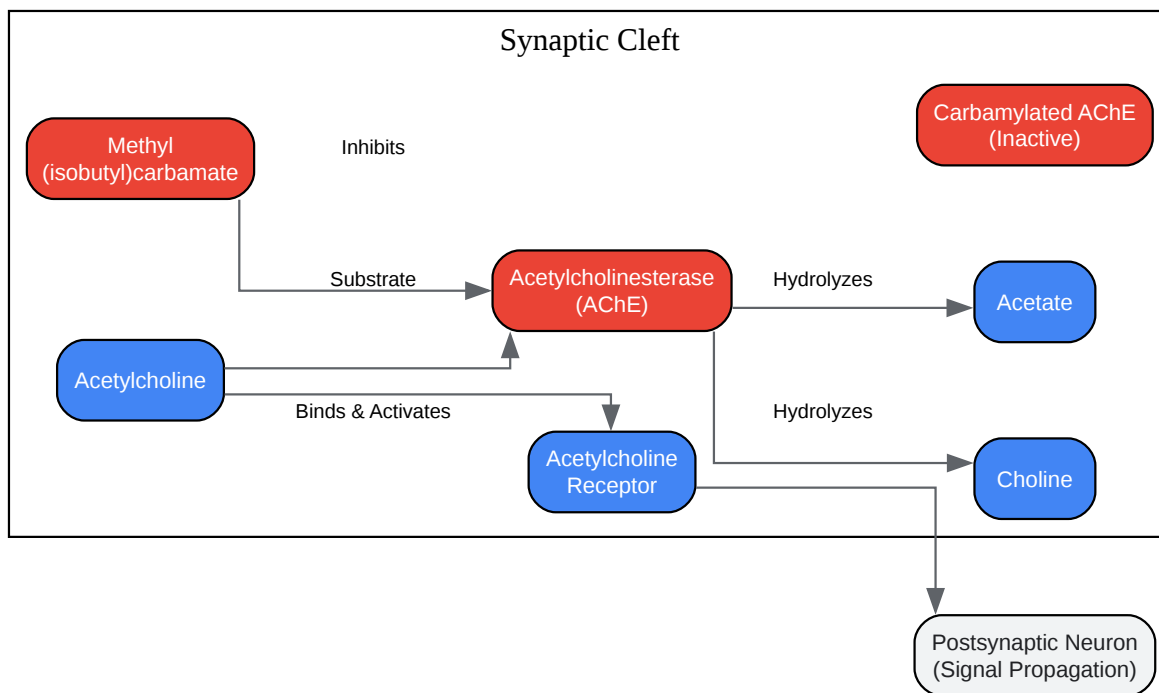
#### Data Analysis:

- Identify **Methyl (isobutyl)carbamate** by comparing its retention time and mass spectrum with that of a pure standard.
- Quantify the analyte by constructing a calibration curve from the peak areas of the calibration standards.

## Biological Interactions and Signaling Pathways

Carbamates are a well-known class of compounds with significant biological activity, primarily as inhibitors of acetylcholinesterase (AChE). More recent research has also highlighted their impact on other cellular pathways, such as the Nrf2 signaling pathway, which is a key regulator of the cellular antioxidant response.

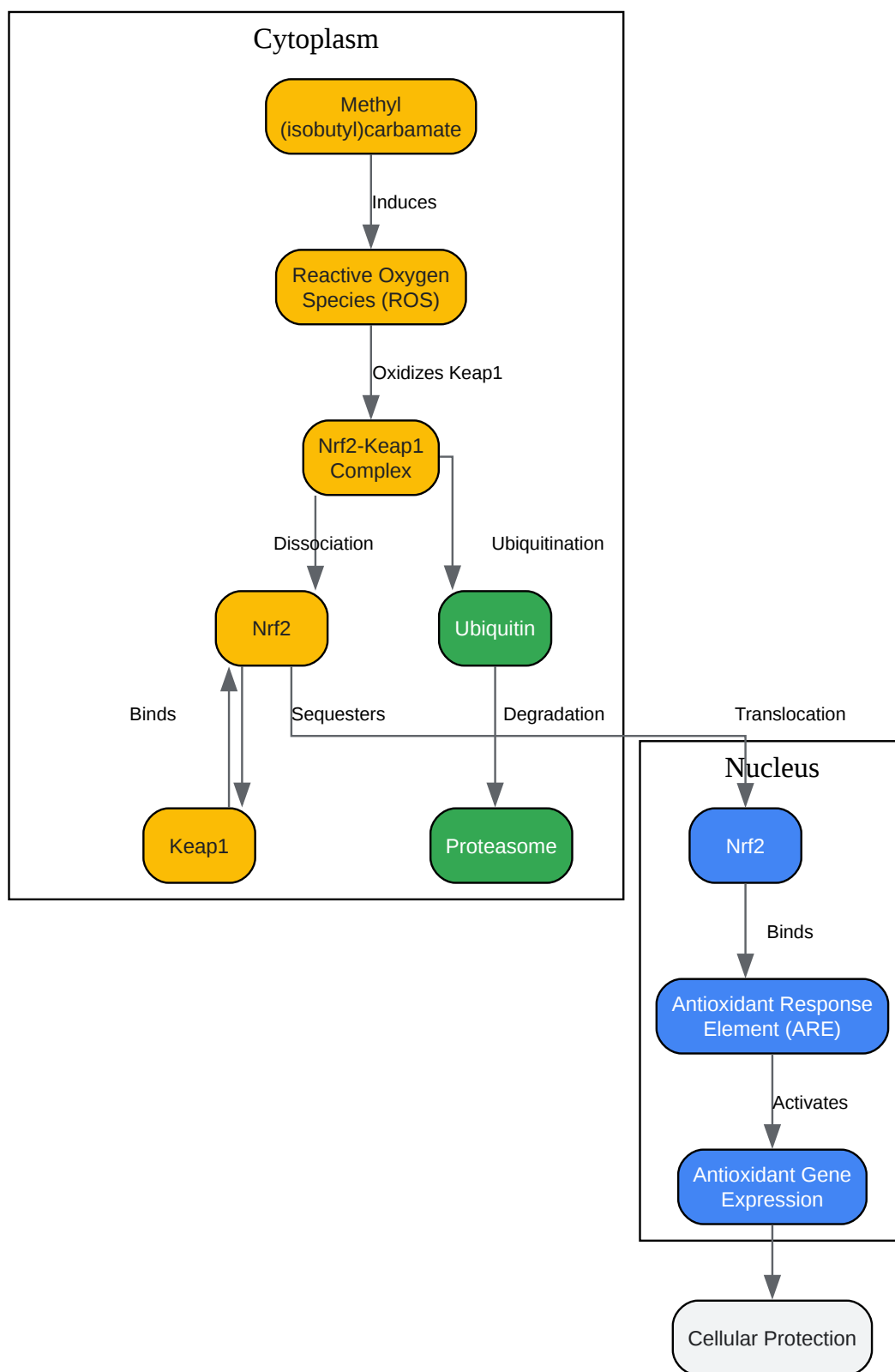
The primary mechanism of toxicity for many carbamate pesticides is the inhibition of the enzyme acetylcholinesterase. This inhibition leads to an accumulation of the neurotransmitter acetylcholine in the synaptic cleft, resulting in overstimulation of nerve signals.



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Caption: Mechanism of Acetylcholinesterase Inhibition by Carbamates.

Recent studies have indicated that carbamates can induce oxidative stress and modulate the Nrf2 signaling pathway. Nrf2 is a transcription factor that regulates the expression of antioxidant proteins, protecting cells from oxidative damage.



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Caption: General Modulation of the Nrf2 Pathway by Carbamates.

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## References

- 1. data.virginia.gov [data.virginia.gov]
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